

Technical Guide: 2-Methoxy-7-phenylnaphthalene[1][2]

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Compound of Interest

Compound Name: 2-Methoxy-7-phenylnaphthalene

CAS No.: 59115-44-5

Cat. No.: B8690722

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Executive Summary

2-Methoxy-7-phenylnaphthalene (CAS: 59115-44-5) is a specialized polycyclic aromatic hydrocarbon (PAH) ether serving as a critical intermediate in the synthesis of high-performance organic semiconductors and bioactive antiproliferative agents.[1][2] Structurally, it consists of a naphthalene core substituted with a methoxy group at the C2 position and a phenyl ring at the C7 position.

Its primary utility lies in its role as a scaffold for Dinaphtho[2,3-b:2',3'-f]thieno[3,2-b]thiophene (DNTT) derivatives—materials essential for organic field-effect transistors (OFETs)—and as a metabolic precursor to 7-phenyl-2-naphthol, a potent cytotoxic agent against MCF-7 breast cancer cell lines.

Physicochemical Profile

The following data establishes the baseline identity and purity parameters for research-grade material.

Property	Value / Description
Chemical Formula	C ₁₇ H ₁₄ O
Molecular Weight	234.29 g/mol
CAS Number	59115-44-5
Appearance	Yellow crystals (recrystallized from hexane)
Melting Point	65.4 – 66.3 °C
Solubility	Soluble in CH ₂ Cl ₂ , CHCl ₃ , THF; Low solubility in alcohols; Insoluble in water
Mass Spectrometry	EI-MS: m/z = 234 (M ⁺)

Spectroscopic Characterization (¹H NMR)

Solvent: CDCl₃, 400 MHz

- Methoxy Group: δ 3.95 (s, 3H) – Diagnostic Singlet
- Aromatic Region:
 - δ 7.15 (dd, J = 8.9, 2.5 Hz, 1H)
 - δ 7.38 (tt, J = 7.4, 1.3 Hz, 1H)[3]
 - δ 7.46–7.49 (m, 2H)[3]
 - δ 7.70–7.72 (m, 2H)[3]
 - δ 7.77 (d, J = 8.5 Hz, 1H)[3]
 - δ 7.92 (d, J = 1.6 Hz, 1H)[3]

Synthetic Framework

The most robust synthetic route utilizes a Suzuki-Miyaura cross-coupling reaction. This protocol ensures high regioselectivity at the C7 position, avoiding the formation of inseparable isomers

common in Friedel-Crafts alkylations.

Protocol: Pd-Catalyzed Cross-Coupling

Objective: Synthesis of **2-Methoxy-7-phenylnaphthalene** from 7-bromo-2-methoxynaphthalene.

Reagents:

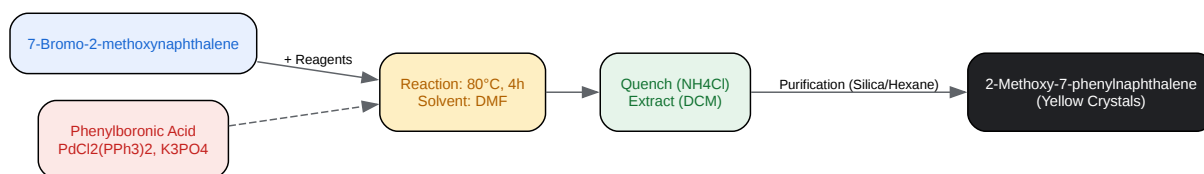
- Substrate: 7-Bromo-2-methoxynaphthalene (1.0 eq)
- Coupling Partner: Phenylboronic acid (1.5 eq)
- Catalyst: $\text{PdCl}_2(\text{PPh}_3)_2$ (5 mol%)
- Base: K_3PO_4 (8.0 eq, hydrated)
- Solvent: DMF (degassed)

Step-by-Step Methodology:

- Inert Atmosphere Setup: Flame-dry a 3-neck round-bottom flask and purge with Argon.
- Solvation: Dissolve 7-bromo-2-methoxynaphthalene and phenylboronic acid in DMF.
- Degassing: Bubble Argon through the solution for 30 minutes to remove dissolved O_2 (critical to prevent homocoupling of boronic acid).
- Catalysis Initiation: Add $\text{PdCl}_2(\text{PPh}_3)_2$ and K_3PO_4 under positive Argon pressure.
- Reaction: Heat to 80 °C and stir for 4 hours. Monitor via TLC (Mobile phase: Hexane/DCM).
- Quench & Extraction: Pour the reaction mixture into saturated aqueous NH_4Cl . Extract with CH_2Cl_2 (3x).^[4]
- Purification: Dry organic layer over MgSO_4 , concentrate in vacuo. Purify via silica gel column chromatography (Eluent: DCM) followed by recrystallization from hexane.^[3]

Expected Yield: 73%

Synthetic Workflow Diagram



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Figure 1: Suzuki-Miyaura coupling workflow for the regioselective synthesis of **2-Methoxy-7-phenylnaphthalene**.

Functional Applications

Organic Electronics (Semiconductors)

2-Methoxy-7-phenylnaphthalene is a "masked" precursor for extended π -conjugated systems.

- Mechanism: The methoxy group directs electrophilic substitution (e.g., chloromethylation) to the adjacent positions, enabling ring closure.
- End-Product: It is used to synthesize DNTT (Dinaphtho[2,3-b:2',3'-f]thieno[3,2-b]thiophene), a p-type organic semiconductor with high charge carrier mobility ($>3.0 \text{ cm}^2/\text{Vs}$) and stability in air.

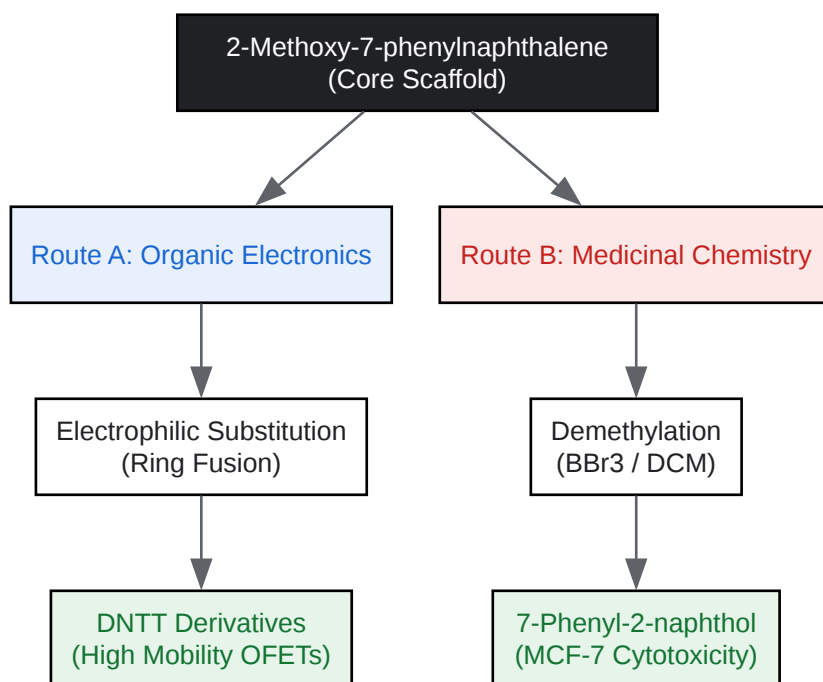
Medicinal Chemistry (Anticancer Research)

This compound serves as the lipophilic prodrug/precursor for 7-phenyl-2-naphthol (PNAP-7h).

- Bioactivation: Demethylation (using BBr_3) yields the free hydroxyl variant.
- Activity: The 7-phenyl-2-naphthol derivative exhibits significant cytotoxicity against MCF-7 human breast cancer cells (IC_{50} values in the micromolar range).

- SAR Insight: The phenyl group at C7 is critical for hydrophobic interaction with the target protein binding pocket, while the C2-hydroxyl (post-demethylation) acts as a hydrogen bond donor.

Structure-Property Relationship Diagram



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Figure 2: Divergent application pathways: Electronic materials vs. Bioactive pharmacophores.

Safety & Handling

While specific toxicological data for this derivative is limited, it should be handled as a Category 2 Irritant based on its PAH structure.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Storage: Store in a cool, dry place away from strong oxidizing agents. Light sensitive; keep in amber vials.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber.

References

- Synthesis & Physical Properties: Miyata, Y., Minemawari, H., & Takimiya, K. (2012). General Synthesis of Dinaphtho[2,3-b:2',3'-f]thieno[3,2-b]thiophene (DNTT) Derivatives. Supporting Information.
- Biological Activity: Kim, E., et al. (2016). Structure-Activity Relationship of Synthetic 2-Phenylnaphthalenes with Hydroxyl Groups that Inhibit Proliferation and Induce Apoptosis of MCF-7 Cancer Cells. PLOS ONE.
- CAS Registry Data: National Institutes of Health (NIH). PubChem Compound Summary for CAS 59115-44-5.

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